

An In-depth Technical Guide to N-(2-Methoxyethyl)isopropylamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-(2-Methoxyethyl)isopropylamine*

CAS No.: 104678-18-4

Cat. No.: B021320

[Get Quote](#)

This guide provides a comprehensive technical overview of **N-(2-Methoxyethyl)isopropylamine**, a versatile secondary amine utilized in various chemical syntheses. Designed for researchers, scientists, and professionals in drug development, this document delves into the molecule's fundamental properties, synthesis, applications, and safety protocols, offering field-proven insights and practical methodologies.

Core Molecular Attributes and Physicochemical Properties

N-(2-Methoxyethyl)isopropylamine, identified by the CAS number 188981-21-9, is a key building block in modern organic synthesis.^[1] Its unique structure, incorporating both a bulky, lipophilic isopropyl group and a polar, flexible 2-methoxyethyl chain, imparts a dual character that is highly valuable for constructing complex molecules with tailored properties.^[1]

Molecular Formula and Weight

The fundamental identity of **N-(2-Methoxyethyl)isopropylamine** is defined by its molecular formula and weight, which are crucial for stoichiometric calculations in synthesis and for

analytical characterization.

- Molecular Formula: C₆H₁₅NO[2][3][4][5]
- Molecular Weight: 117.19 g/mol [1][2][4][5]
- Exact Mass: 117.115364102 Da[2]

Nomenclature and Identifiers

Consistent identification is paramount in scientific research. Below is a table of common identifiers for this compound.

Identifier Type	Value
IUPAC Name	N-(2-methoxyethyl)propan-2-amine[2]
CAS Number	188981-21-9
InChI Key	UMCVTLHNNUEZDO-UHFFFAOYSA-N[1][2]
Synonyms	(2-Methoxyethyl)isopropylamine, N-Isopropyl-2-methoxyethylamine, N-(2-Methoxyethyl)-2-propanamine[4][5]

Physicochemical Data

The physical properties of a compound dictate its handling, reaction conditions, and purification methods.

Property	Value
Boiling Point	125 °C[4][5]
Flash Point	40 °C[3][4]
Density	0.82 g/cm ³ [4][5]
Refractive Index	1.4060-1.4100[4][5]
Appearance	Colorless to almost colorless clear liquid[4][5]

Synthesis and Mechanistic Considerations

The synthesis of **N-(2-Methoxyethyl)isopropylamine** can be achieved through established amine formation reactions. A common and direct approach involves the reductive amination of methoxyacetaldehyde with isopropylamine.

Synthetic Workflow: Reductive Amination

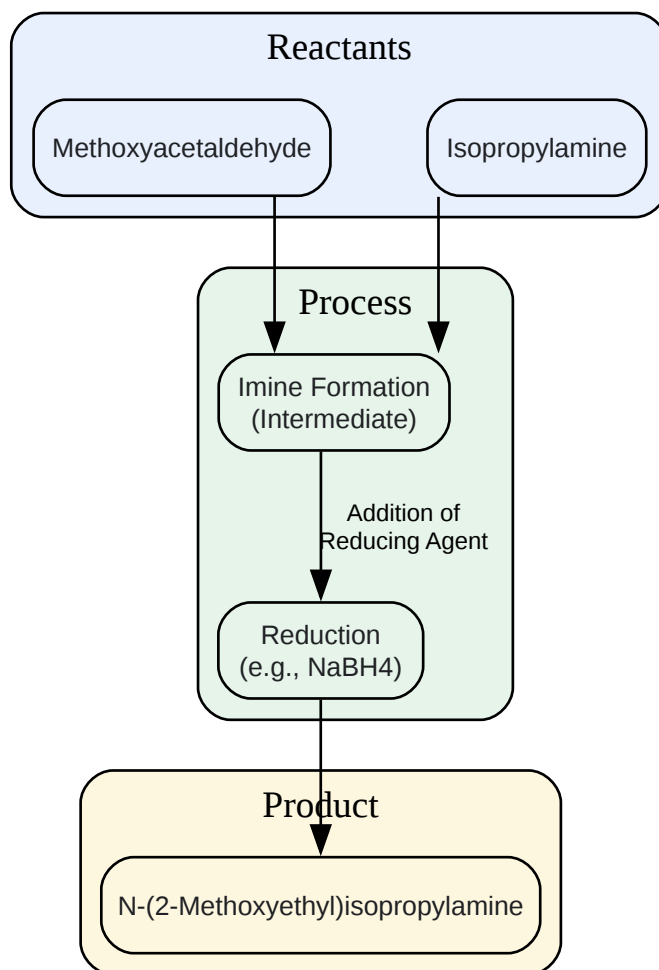
This protocol outlines a standard laboratory procedure for the synthesis of **N-(2-Methoxyethyl)isopropylamine**.

Experimental Protocol:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), add methoxyacetaldehyde and a suitable solvent (e.g., methanol or dichloromethane).
- **Amine Addition:** Cool the solution in an ice bath and slowly add one equivalent of isopropylamine. Stir the mixture for 30 minutes to facilitate the formation of the intermediate imine.
- **Reduction:** Introduce a reducing agent, such as sodium borohydride (NaBH_4) or sodium triacetoxyborohydride (STAB), portion-wise to the cooled solution. The choice of reducing agent is critical; STAB is milder and often preferred for its selectivity, minimizing side reactions.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS), to confirm the consumption of starting materials.
- **Work-up and Purification:** Upon completion, quench the reaction by carefully adding water. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can then be purified by distillation to yield the final **N-(2-Methoxyethyl)isopropylamine**.

Diagram of Synthetic Pathway

The following diagram illustrates the logical flow of the reductive amination synthesis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]

- [2. N-\(2-Methoxyethyl\)isopropylamine | C₆H₁₅NO | CID 551575 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. N-\(2-METHOXYETHYL\)ISOPROPYLAMINE | CAS#:104678-18-4 | Chemsrsc \[chemsrc.com\]](#)
- [4. lookchem.com \[lookchem.com\]](#)
- [5. 104678-18-4 CAS MSDS \(N-\(2-METHOXYETHYL\)ISOPROPYLAMINE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to N-(2-Methoxyethyl)isopropylamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b021320/docs#an-in-depth-technical-guide-to-n-2-methoxyethyl-isopropylamine\]](https://www.benchchem.com/product/b021320/docs#an-in-depth-technical-guide-to-n-2-methoxyethyl-isopropylamine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check